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# Troubleshooting GS967 electrophysiology artifacts

Author: BenchChem Technical Support Team. Date: December 2025

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# GS967 Electrophysiology Technical Support Center

Welcome to the technical support center for researchers utilizing **GS967** in electrophysiology studies. This resource provides troubleshooting guidance and answers to frequently asked questions to help you identify and minimize artifacts in your recordings, ensuring high-quality and reliable data.

# Section 1: Frequently Asked Questions (FAQs) - GS967 & Artifacts

This section addresses issues specific to experiments involving **GS967**, focusing on differentiating drug effects from experimental artifacts.

Q1: Is the GS967 compound itself causing electrical noise in my recording?

No, **GS967** is a chemical compound and not a source of electrical interference. The artifacts you are observing, such as 50/60 Hz hum, baseline drift, or high-frequency noise, are common in electrophysiology and stem from the recording environment and setup, not the drug itself.[1] [2] **GS967** is a sodium channel blocker with preferential effects on the late sodium current (INaL).[3][4] Any issues with noise should be troubleshooted by examining the electrophysiology rig itself.



Q2: My recorded current diminishes with repeated stimuli after applying **GS967**. Is this instrumental rundown or a drug effect?

This is likely a pharmacological effect of **GS967** known as use-dependent block, which can be mistaken for current rundown.[5] **GS967**, like other sodium channel blockers, can exhibit greater efficacy with repetitive firing of action potentials.[6] This cumulative block of sodium channels can appear as a gradual decrease in current amplitude.[5]

• To differentiate: True rundown is often associated with deteriorating cell health or an unstable seal, which may also manifest as an increasing leak current or changes in access resistance.[5][7] A use-dependent block is a repeatable, frequency-dependent phenomenon. You can test this by altering the stimulation frequency.

Q3: I observed a significant baseline shift after perfusing my cells with **GS967**. Is this an artifact?

A baseline shift upon solution exchange can be an artifact known as a liquid junction potential change.[5] This occurs due to differences in the ionic composition and mobility between your control solution and the **GS967**-containing solution.

• To correct for this: It is crucial to measure the liquid junction potential separately and subtract it from your recorded data.[5] Always allow the baseline to re-stabilize completely after a solution change before taking measurements.[8]

## **Section 2: General Artifact Troubleshooting Guide**

This guide covers the most common artifacts encountered in electrophysiology, their causes, and solutions.

Powerline Noise (50/60 Hz Hum)

Q: What does 50/60 Hz noise look like and what are its primary causes?

This artifact appears as a thick, regular, sinusoidal oscillation in your baseline at a frequency of 50 or 60 Hz (depending on your region's power grid).[2][9] Its harmonics can also appear at higher frequencies (e.g., 100/120 Hz).[9][10] The most common causes are:

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- Ground Loops: When multiple electrical paths to ground exist, a small current can flow between them, creating a "loop antenna" that picks up line-frequency noise.[9][10][11]
- Improper Shielding: An ungrounded or poorly sealed Faraday cage will not effectively block electromagnetic interference (EMI).[1][12]
- Nearby Electronics: Computers, monitors, light sources (especially fluorescent), centrifuges, and power supplies are all significant sources of EMI.[1][10]

Q: How can I systematically eliminate 50/60 Hz noise?

- Identify the Source: Turn off all non-essential equipment in the room one by one to see if the noise disappears.[10] A digital oscilloscope can be helpful for real-time noise monitoring.[1]
- Establish a Single-Point Ground: Implement a "star-grounding" system where every component of your rig (microscope, manipulator, Faraday cage, amplifier) is connected to a single, central ground point.[9][12] This is the most effective way to prevent ground loops.[9]
- Check the Faraday Cage: Ensure your Faraday cage is properly sealed and connected to the single ground point.[10][12]
- Manage Cables: Keep grounding and headstage cables as short as possible and avoid loops, which act as antennae.[10][11]
- Use a Noise Eliminator: If noise persists, devices like the HumSilencer can learn and subtract line-frequency noise from your signal in real-time.[2][13]

Baseline Drift and Instability

Q: My baseline is unstable and drifts over time. What are the potential causes?

Baseline drift is a slow, often undulating, change in the recording baseline.[7][8] Common causes include:

- Electrode/Holder Issues: Dirty or improperly chlorinated electrodes and dirty pipette holders are frequent culprits.[7]
- Reference Electrode Problems: An unstable or old reference electrode can cause drift.[7]

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- Temperature Fluctuations: Changes in room temperature can cause the materials in your micromanipulator and pipette holder to expand or contract, leading to physical drift.[14]
- Unstable Seal/Cell Health: A deteriorating gigaohm seal or a decline in cell health can cause the leak current to increase, resulting in a drifting baseline.[5][7]
- Perfusion System: Bubbles or fluctuations in the flow rate of your perfusion system can cause mechanical instability and drift.[14][15]

Q: What are the steps to troubleshoot a drifting baseline?

- Clean Components: Thoroughly clean the pipette holder and the headstage connector.[7]
- Check Electrodes: Re-chloride your Ag/AgCl wires. Ensure the reference electrode is stable and making good contact with the bath.[7]
- Stabilize Temperature: Maintain a constant ambient room temperature and shield the setup from air drafts.[14]
- Allow for Equilibration: Let the entire system, including the patch pipette in the bath, equilibrate for a sufficient period to reach thermal and chemical stability before recording.[8]
- Inspect Perfusion: Ensure your perfusion system is delivering a smooth, bubble-free flow.
   Secure all tubing to minimize vibration.[14]

Cell Health and Seal-Related Issues

Q: I am having difficulty obtaining or maintaining a stable gigaohm seal. What should I check?

A stable, high-resistance seal is critical for low-noise recordings.[1] Problems often stem from:

- Poor Cell Health: Use only healthy cells. Unhealthy cultures are a common reason for failing to achieve a good seal.[15]
- Dirty Solutions/Pipettes: Debris in the internal solution or on the pipette tip will prevent a tight seal from forming.[16][17] Always filter your internal solution with a 0.22 μm filter.[16]



- Incorrect Pipette Resistance: Pipette resistance that is too low or too high for your cell type can make sealing difficult.[15]
- Pressure System Leaks: An inability to apply and hold slight positive pressure when approaching the cell can prevent the clearing of debris from the cell surface.[17]

## **Section 3: Quantitative Data Summary**

The following tables summarize common artifacts and the known electrophysiological effects of **GS967** to aid in differentiation.

Table 1: Common Electrophysiology Artifacts and Their Characteristics

| Artifact Type       | Visual Appearance                          | Typical Frequency           | Primary Causes  |
|---------------------|--|-----------------------------|---|
| Powerline Noise     | Thick, regular<br>sinusoidal wave          | 50 or 60 Hz (and harmonics) | Ground loops,<br>improper shielding,<br>nearby electronics.[9]<br>[10]        |
| Baseline Wander     | Slow, undulating baseline                  | < 1 Hz                      | Poor electrode contact, respiration, temperature changes. [14][18]            |
| Muscle Tremor (EMG) | Irregular, "fuzzy"<br>baseline             | 20 - 150 Hz                 | Subject shivering,<br>muscle tension.[19]                                     |
| Electrode Pop       | Sharp, vertical, spike-<br>like deflection | Broadband                   | Loose electrode<br>connection, air<br>bubbles, static<br>discharge.[18]       |
| Baseline Drift      | Gradual, non-linear<br>shift in baseline   | Very low (< 0.1 Hz)         | Unstable junction potential, temperature drift, deteriorating seal.[7][8][14] |

Table 2: Reported Electrophysiological Effects of GS967



| Parameter                       | Concentration  | Effect                                      | Species/Model                        |
|---------------------------------|----------------|---|--------------------------------------|
| Late Sodium Current<br>(INaL)   | 300 nmol/L     | Reduction                                   | Human iPSC-<br>Cardiomyocytes[4]     |
| Peak Sodium Current<br>(INaP)   | 0.07 μM (IC50) | Potent Use-<br>Dependent Block              | Human iPSC-<br>Cardiomyocytes[6][20] |
| Action Potential Duration (APD) | 30-100 nmol/L  | No significant effect at 350ms cycle length | LQT2 Rabbit<br>Hearts[21]            |
| Atrial Refractoriness           | 0.3 μΜ         | Increased                                   | Rabbit Hearts[3]                     |
| Ventricular<br>Refractoriness   | 0.03 - 0.3 μΜ  | No significant change                       | Rabbit Hearts[3]                     |
| Stretch-Induced Arrhythmias     | 0.1 - 0.3 μΜ   | Attenuation                                 | Rabbit Hearts[3]                     |

## **Section 4: Experimental Protocols**

Protocol 1: Systematic Grounding Procedure (Star-Grounding)

This protocol describes how to establish a single-point grounding system to minimize noise from ground loops.[9]

- Establish a Central Ground Point: Use a brass bar or copper plate as your central grounding bus. Mount this securely to your anti-vibration table. Connect this bar to a reliable earth ground with a heavy-gauge braided wire.[11]
- Connect All Components: Using separate, heavy-gauge wires of equal length, connect each of the following pieces of equipment directly to the central ground bus:
  - Faraday Cage
  - Microscope Body
  - Micromanipulator(s)
  - Amplifier Chassis (via the signal ground input on the rear panel)[11]



- Perfusion System Shielding
- Computer Chassis (if inside the cage or causing noise)
- Ground the Preparation: The bath reference electrode should connect only to the headstage ground input. Do not create a separate ground path from the bath.
- Verify Connections: Ensure all connections are secure and free of oxidation. Avoid "daisy-chaining" grounds (e.g., connecting the microscope to the cage, and the cage to the ground bus).[9]

Protocol 2: Pipette Holder and Electrode Cleaning

A clean pipette holder and properly chlorinated electrode are essential for stable, low-noise recordings.[7]

- Holder Disassembly and Cleaning:
  - Carefully disassemble the pipette holder, paying attention to the small rubber seals or orings.[17]
  - Rinse all non-metallic parts thoroughly with distilled water.
  - Use a cotton swab moistened with ethanol to clean the inside of the holder components, followed by several rinses with distilled water.
  - Allow all parts to dry completely before reassembly.
- Electrode Chloriding:
  - Remove the Ag/AgCl wire from the holder.
  - If the wire is heavily used or discolored, gently clean it with fine sandpaper to remove the old AgCl layer.
  - To re-chloride, immerse the silver wire in household bleach (sodium hypochlorite) for several minutes until a uniform, dark purplish-gray coating is formed.

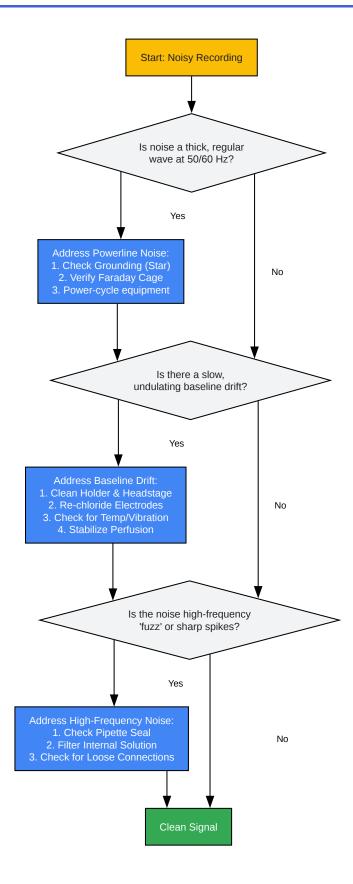


• Rinse the newly coated wire thoroughly with distilled water before use.

### **Section 5: Visual Guides**

Diagram 1: Logical Troubleshooting Workflow for Noise Identification



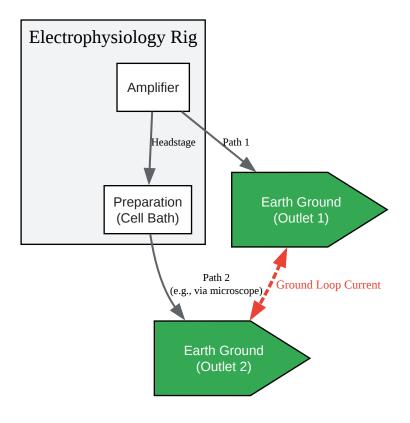


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Caption: A step-by-step workflow for diagnosing common electrophysiology artifacts.



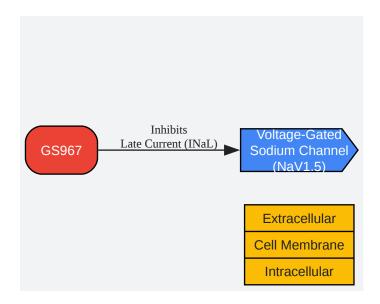
Diagram 2: Illustration of a Ground Loop



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Caption: A diagram showing how multiple ground paths create a problematic ground loop.

Diagram 3: Simplified Mechanism of **GS967** Action





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Caption: **GS967** selectively inhibits the late sodium current through NaV channels.

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- To cite this document: BenchChem. [Troubleshooting GS967 electrophysiology artifacts].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589792#troubleshooting-gs967-electrophysiology-artifacts]

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